

RUSKI-201 dihydrochloride stability in solution

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ruski-201

Cat. No.: S542076

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Known Storage and Handling Information

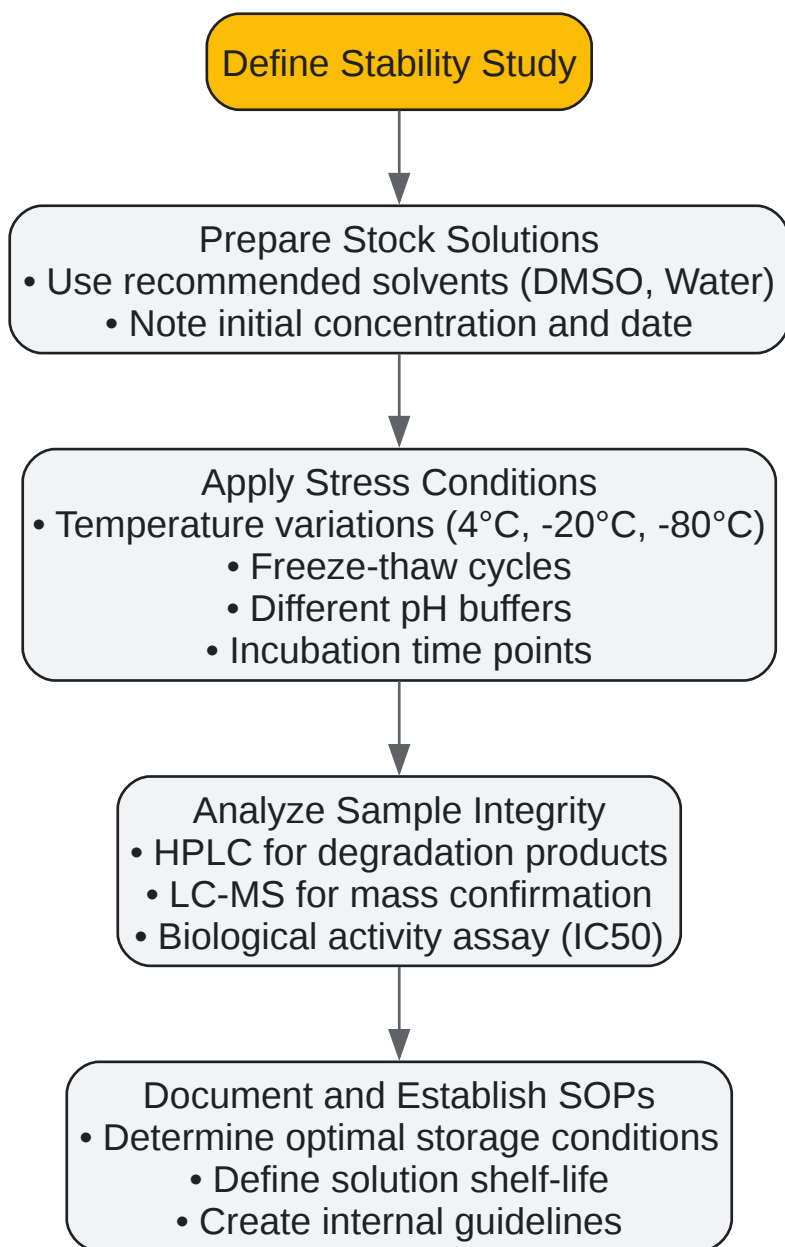
The table below summarizes the available handling information for **RUSKI-201** dihydrochloride from vendor sources [1] [2] [3].

Property	Details
Molecular Formula	C ₂₀ H ₂₉ Cl ₂ N ₃ OS [1] [2] [3]
Molecular Weight	430.43 g/mol [1] [2] [3]
Purity	≥ 98% [2]
Recommended Solvents	DMSO, Water [2]
Storage (Powder)	-20°C [1] [3]
Storage (Solution)	-80°C [1] [3]. In DMSO: 2 weeks at 4°C or 6 months at -80°C [3]. Shipping with blue ice is acceptable [1].

Recommended Experimental Approach for Stability Assessment

Due to the absence of specific stability data, you would need to determine the stability profile for your specific experimental conditions. Here is a general workflow and methodology you can adapt.

The following diagram outlines the key stages in designing a stability study for a research compound like **RUSKI-201** dihydrochloride:



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Detailed Methodology for Key Experiments

Based on the general principles of pharmaceutical stability testing, you can adapt the following methods:

- **Sample Preparation:** Prepare a stock solution of **RUSKI-201** dihydrochloride in a suitable solvent like DMSO at a standardized concentration (e.g., 10-50 mM) [2] [3]. Aliquot this solution for exposure to different stress conditions.
- **HPLC-UV Analysis for Stability:** A High-Performance Liquid Chromatography (HPLC) method with UV detection is standard for monitoring compound integrity and detecting degradation products [4].
 - **Chromatographic Conditions:** As an example, you could use a **LiChrospher CN column** (125 x 4.0 mm, 5 μ m) [4].
 - **Mobile Phase:** A mixture of water, 0.02 M tetrabutylammonium hydrogen sulfate, and acetonitrile (20:65:15, v/v/v), adjusted to pH 3.5 with 0.5 M sulphuric acid [4].
 - **Flow Rate & Detection:** 1.4 mL/min with UV detection at 235 nm [4].
 - **Procedure:** Inject samples stored under various conditions. A decrease in the main peak area of **RUSKI-201** and the appearance of new peaks indicate degradation. The percentage of the parent compound remaining can be calculated over time.
- **LC-MS for Degradation Product Characterization:** To identify the chemical structure of degradation products, Liquid Chromatography-Mass Spectrometry (LC-MS) is used [4]. This couples the separation power of HPLC with the mass detection of MS, allowing you to hypothesize the structure of degradants based on their mass.
- **Bioactivity Assay:** Since **RUSKI-201** dihydrochloride is a potent HHAT inhibitor (IC_{50} : 0.20 μ M) [1] [2] [3], a cell-based hedgehog signaling assay can be used to confirm that the biological activity of the compound is retained after storage. A significant increase in IC_{50} would indicate a loss of potency due to degradation.

Frequently Asked Questions

- **What is the shelf-life of a **RUSKI-201** dihydrochloride solution in DMSO?** While one vendor suggests 2 weeks at 4°C or 6 months at -80°C [3], this is not stability-proven data. You should confirm this for your specific solution. For short-term experiments, storing aliquots at -80°C is highly recommended to minimize freeze-thaw cycles and ensure maximum activity.
- **How should I handle **RUSKI-201** dihydrochloride to minimize degradation?** Always store the powder at -20°C or lower [1] [3]. When preparing solutions, use anhydrous DMSO from a freshly opened bottle, as water absorbed by DMSO can accelerate hydrolysis. Create small, single-use aliquots to avoid repeated freezing and thawing.

- **What should I do if my experimental results with RUSKI-201 are inconsistent?** Solution degradation is a potential cause. First, check the appearance of your solution. Test a fresh aliquot from a newly prepared stock solution alongside the old one in your biological assay. If the new aliquot performs significantly better, the old solution has likely degraded, and you should re-establish your storage protocol.

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References

1. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
2. - RUSKI | HHAT inhibitor | Axon Medchem 201 dihydrochloride [axonmedchem.com]
3. - RUSKI |CAS 2320262-09-5|DC Chemicals 201 dihydrochloride [dcchemicals.com]
4. Kinetics and Characterization of Degradation Products ... [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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